

Application Notes and Protocols for 6-O-Nicotinoylbarbatin C

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Compound of Interest

Compound Name: 6-O-Nicotiylbarbatin C

Cat. No.: B15593182

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper handling, storage, and use of 6-O-Nicotinoylbarbatin C (CAS No: 1015776-92-7). Adherence to these guidelines is crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Compound Information

Property	Value
Molecular Formula	C26H31NO6
Molecular Weight	453.5 g/mol
Physical Description	Powder
Purity	>98%
CAS Number	1015776-92-7

Storage and Stability

Proper storage of 6-O-Nicotinoylbarbatin C is critical to prevent degradation and ensure its stability for research applications.

Storage Conditions Summary:

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Store in a sealed, cool, and dry environment.
4°C	Up to 2 years	For shorter-term storage, ensure the container is tightly sealed.	
In Solvent	-80°C	Up to 6 months	Avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	If stored for longer, re-examination of the solution's efficacy is recommended. [1] [2]	

Handling Procedures

Due to the absence of a specific Material Safety Data Sheet (MSDS) for 6-O-Nicotinoylbarbatin C, general laboratory safety precautions for handling chemical compounds of this nature should be strictly followed.

General Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Keep away from foodstuffs, beverages, and feed.
- Wash hands thoroughly before breaks and at the end of work.

Upon Receipt: The product is typically shipped at room temperature, which is acceptable for short-term transport. Upon receipt, it is important to adhere to the long-term storage recommendations. If the compound has adhered to the cap or neck of the vial during shipping, gently tap the vial to settle the powder to the bottom.^{[1][2]}

Solubility and Solution Preparation

Solvents: 6-O-Nicotinoylbarbatin C is soluble in the following organic solvents:

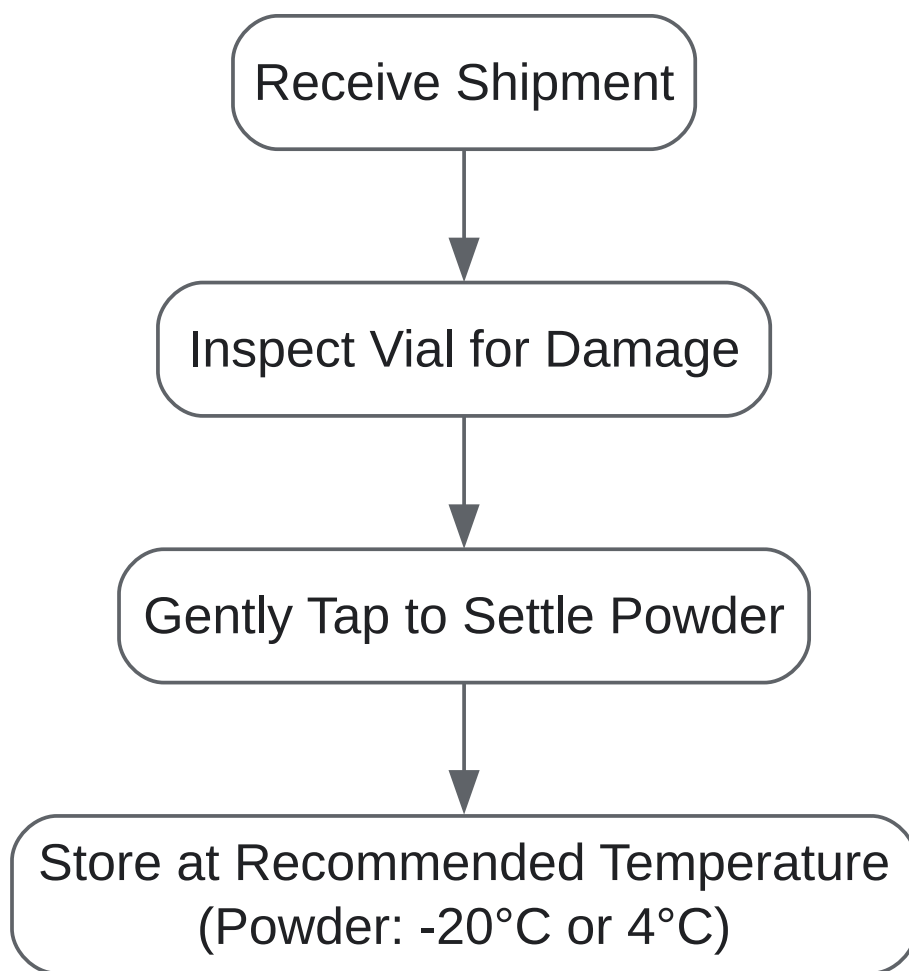
- Chloroform
- Dichloromethane
- Ethyl Acetate
- Dimethyl Sulfoxide (DMSO)
- Acetone

Protocol for Preparing a Stock Solution:

- Weighing: Accurately weigh the desired amount of 6-O-Nicotinoylbarbatin C powder using an analytical balance.
- Solvent Addition: Add the appropriate volume of the chosen solvent to the vial.
- Enhancing Solubility: To achieve higher solubility, it is recommended to warm the tube to 37°C and use an ultrasonic bath for a short period.
- Storage of Stock Solution: Store the stock solution in a tightly sealed vial at -20°C or -80°C as per the recommended guidelines.

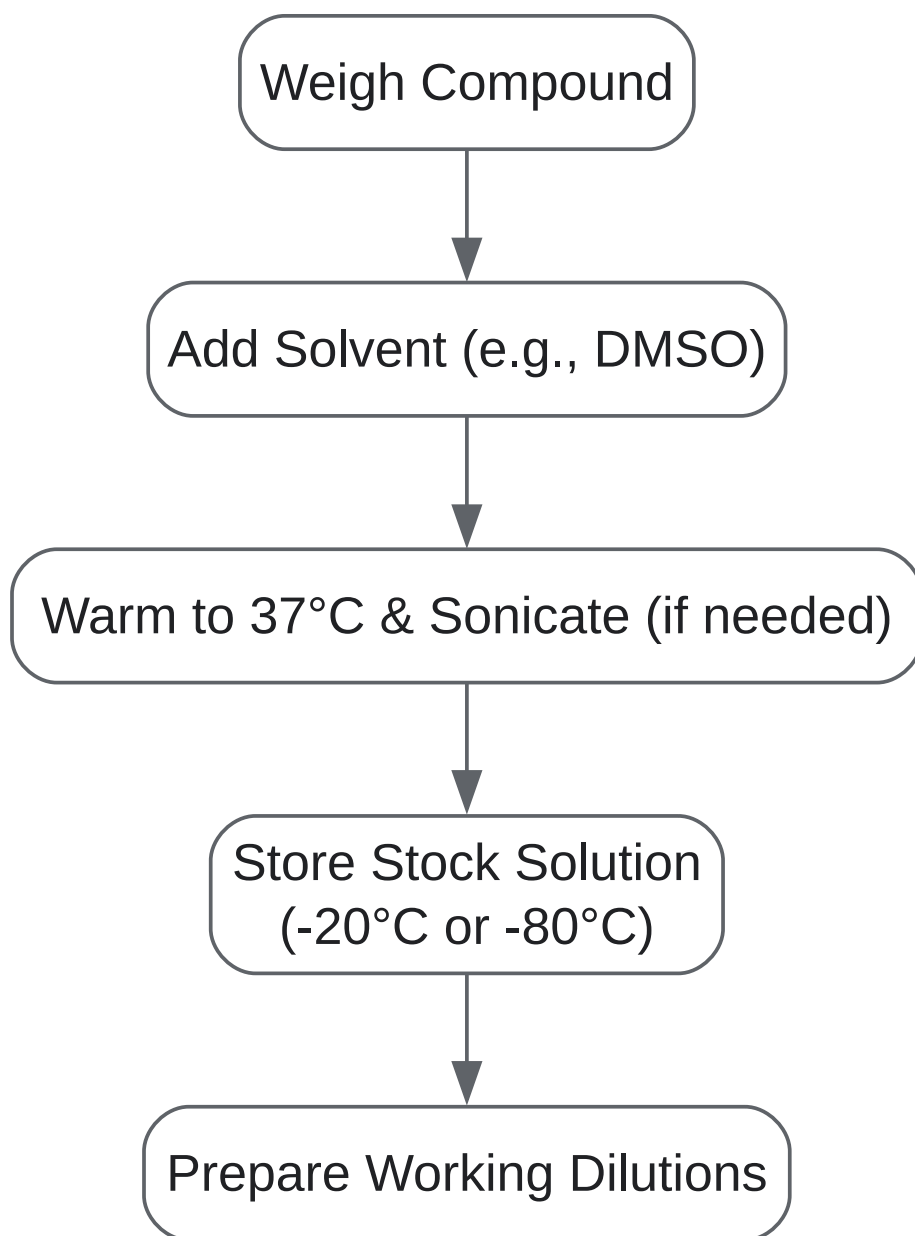
Experimental Workflows

The following diagrams illustrate the general workflows for handling and preparing 6-O-Nicotinoylbarbatin C for experimental use.



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Caption: Workflow for receiving and storing 6-O-Nicotinoylbarbatin C powder.

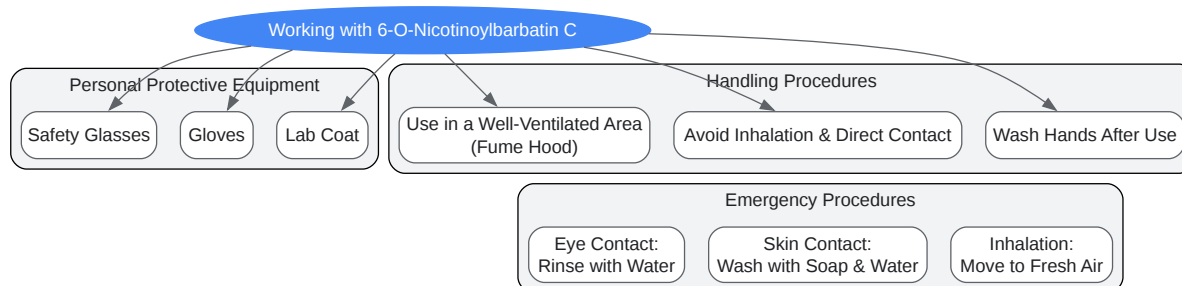


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Caption: Workflow for preparing a stock solution and working dilutions.

Safety Protocols

The following logical diagram outlines the necessary safety precautions when working with 6-O-Nicotinoylbarbatin C.



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Caption: Key safety precautions for handling 6-O-Nicotinoylbarbatin C.

Disclaimer: The information provided is based on available data from chemical suppliers. A comprehensive Material Safety Data Sheet (MSDS) for 6-O-Nicotinoylbarbatin C was not found. Therefore, all handling and safety procedures should be conducted with the utmost caution and in accordance with standard laboratory safety practices for handling novel chemical compounds. It is the responsibility of the user to conduct a thorough risk assessment before use.

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References

- 1. 6-O-Nicotinoylbarbatin C | CAS 1015776-92-7 | ScreenLib [screenlib.com]
- 2. bg.cpachem.com [bg.cpachem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 6-O-Nicotinoylbarbatin C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15593182#protocols-for-handling-and-storing-6-o-nicotiylbarbatin-c\]](https://www.benchchem.com/product/b15593182#protocols-for-handling-and-storing-6-o-nicotiylbarbatin-c)

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